

# pemetrexed disodium heptahydrate discovery and development

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## Compound Focus: Pemetrexed disodium heptahydrate

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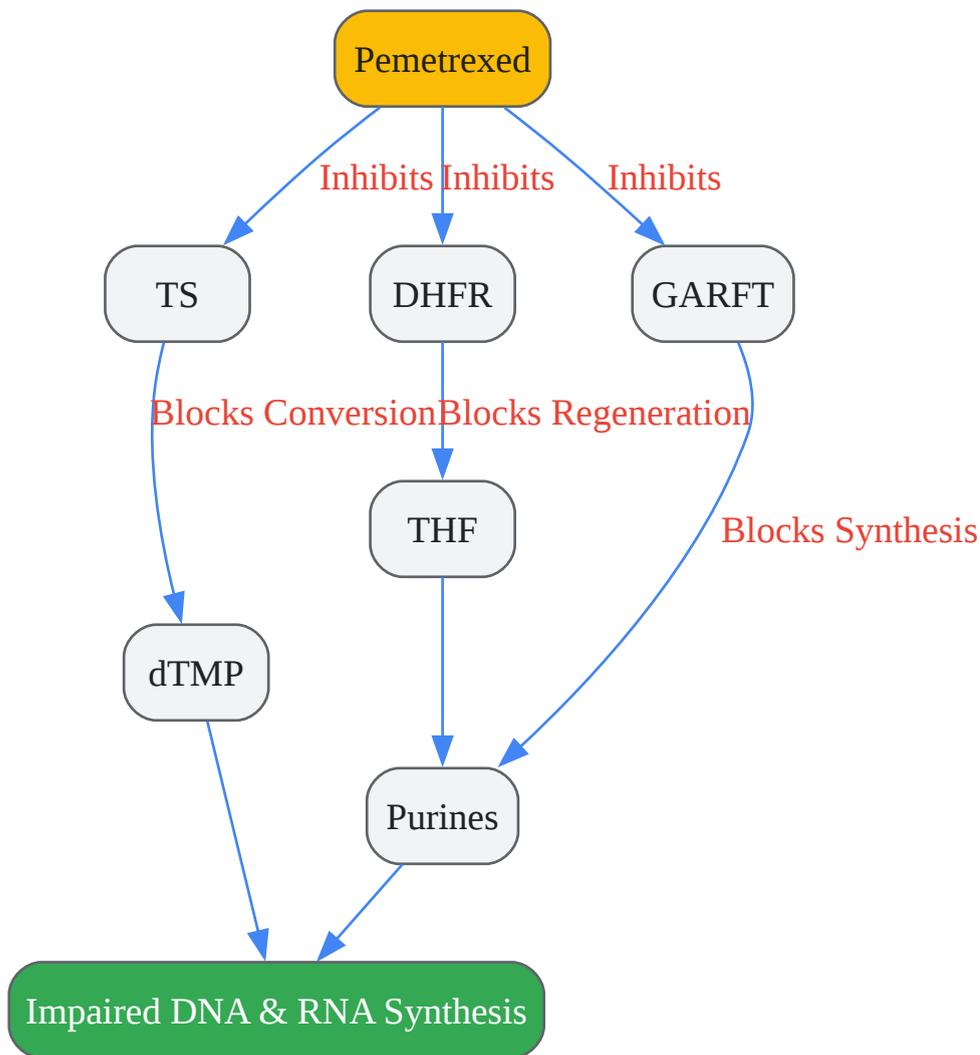
## Chemical Profile and Development History

**Pemetrexed disodium heptahydrate** is the stable, crystalline heptahydrate form of the antifolate drug pemetrexed disodium. Its chemical name is L-Glutamic acid, N-[4-[2-(2-amino-4,7-dihydro-4-oxo-1H-pyrrolo[2,3-d]pyrimidin-5-yl)ethyl]benzoyl]-, disodium salt, heptahydrate, with a molecular formula of  $C_{20}H_{33}N_5Na_2O_{13}$  [1] [2].

The molecular structure of pemetrexed was developed by **Edward C. Taylor at Princeton University** and later clinically developed by **Eli Lilly and Company** [2]. The drug received its initial U.S. FDA approval in 2004 [3] [2] [4]. A significant milestone in its development was the discovery and patenting of the stable **heptahydrate crystalline form (Form II)**, which offered improved stability over earlier, less stable forms like the 2.5 hydrate (Form I) [2].

## Mechanism of Action: A Multi-Targeted Antifolate

Pemetrexed is a folate analog metabolic inhibitor. Its primary mechanism of action involves the disruption of folate-dependent metabolic processes essential for cell replication [2] [4]. The following diagram illustrates the key pathways it inhibits:



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Pemetrexed mechanism of action: inhibits key enzymes in nucleotide synthesis.

It works by potently inhibiting three key enzymes involved in the *de novo* biosynthesis of purine and pyrimidine nucleotides:

- **Thymidylate Synthase (TS):** Inhibits the conversion of deoxyuridine monophosphate (dUMP) to deoxythymidine monophosphate (dTMP), a critical nucleotide for DNA synthesis [2] [4].
- **Dihydrofolate Reductase (DHFR):** Inhibits the regeneration of tetrahydrofolate (THF), a carrier of one-carbon units necessary for purine and dTMP synthesis [2] [4].
- **Glycinamide Ribonucleotide Formyltransferase (GARFT):** Inhibits the *de novo* synthesis of purines [2] [4].

By simultaneously targeting these three enzymes, pemetrexed depletes the nucleotide pools, leading to the inhibition of DNA and RNA synthesis and ultimately to cell death [2] [4].

## Clinical Applications and Dosage

**Pemetrexed disodium heptahydrate** is indicated for specific oncology uses, primarily non-squamous non-small cell lung cancer (NSCLC) and mesothelioma [3] [4]. The following table summarizes its key indications and dosing regimens. Note that it is **not indicated for patients with squamous cell NSCLC** [3].

Indication	Regimen	Recommended Dosage (in patients with CrCl $\geq$ 45 mL/min)
Metastatic Non-Squamous NSCLC (initial treatment)	In combination with pembrolizumab & platinum chemotherapy	500 mg/m <sup>2</sup> IV on Day 1 of each 21-day cycle [3]
Locally Advanced/Metastatic Non-Squamous NSCLC (initial treatment)	In combination with cisplatin	500 mg/m <sup>2</sup> IV on Day 1 of each 21-day cycle [3]
Locally Advanced/Metastatic Non-Squamous NSCLC (maintenance)	Single agent	500 mg/m <sup>2</sup> IV on Day 1 of each 21-day cycle [3]
Recurrent, Metastatic Non-Squamous NSCLC	Single agent	500 mg/m <sup>2</sup> IV on Day 1 of each 21-day cycle [3]
Malignant Pleural Mesothelioma (unresectable)	In combination with cisplatin	500 mg/m <sup>2</sup> IV on Day 1 of each 21-day cycle [3]

## Essential Premedication & Toxicity Mitigation

To reduce the severity of hematologic and gastrointestinal toxicity, the following supplementation and premedication are mandatory [3] [4]:

- **Folic Acid:** 400-1000 mcg orally, once daily, beginning **7 days before** the first dose and continuing until **21 days after** the last dose.

- **Vitamin B12:** 1 mg intramuscularly, **1 week before** the first dose and every **3 cycles** thereafter.
- **Dexamethasone:** 4 mg orally, twice daily, the **day before, day of, and day after** pemetrexed administration to prevent skin rashes.

## Manufacturing and Market Landscape

The production of **pemetrexed disodium heptahydrate** involves advanced manufacturing equipment like precision reactors and lyophilization units, with process control systems ensuring quality [5]. High-performance analytical instruments, particularly **HPLC (High-Performance Liquid Chromatography)**, are critical for verifying the compound's purity and concentration [5].

Following patent expirations, the market has seen a significant increase in generic manufacturers. The FDA approved multiple generic versions from companies including **Accord Healthcare, Apotex, Dr. Reddy's, and Fresenius Kabi USA** in May 2022, with additional approvals through 2024 [6]. The market is projected to reach approximately **\$650 million by 2025**, growing at a robust CAGR [7]. The **Asia-Pacific** region, with its strong API manufacturing base, is a key growth engine [7].

## Experimental & Technical Considerations

- **Dosage Form:** Supplied as a lyophilized powder in single-dose vials (100 mg or 500 mg base/vial) for reconstitution into an intravenous solution [3].
- **Stability:** The heptahydrate form (Form II) was developed specifically for its enhanced stability compared to earlier hydrate forms [2].
- **Drug Interaction:** Concomitant use of **ibuprofen** can increase pemetrexed toxicity in patients with mild to moderate renal impairment (CrCl 45-79 mL/min). Ibuprofen dosage should be modified in these patients [3].
- **Key Warnings:** Therapy requires careful monitoring for **myelosuppression, severe renal failure, bullous skin toxicity, and interstitial pneumonitis** [3].

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